

FT-IR Spectroscopic Analysis of 2-Bromo-N,N-dimethylpropanamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-N,N-dimethylpropanamide

CAS No.: 54537-47-2

Cat. No.: B146678

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Core Directive & Executive Summary

This guide provides a definitive technical analysis of the Fourier Transform Infrared (FT-IR) spectrum of **2-Bromo-N,N-dimethylpropanamide** (CAS: 54537-47-2). As a tertiary

-haloamide, this compound exhibits a unique spectral signature defined by the interplay between the amide resonance system and the inductive effect of the

-bromine atom.

This document moves beyond basic peak listing to explain the causality of vibrational modes, offering a self-validating protocol for identification and purity assessment in pharmaceutical intermediate workflows.

Theoretical Framework: The -Haloamide Signature

To accurately interpret the spectrum, one must understand the electronic environment influencing the carbonyl group.

The Inductive vs. Resonance Conflict

In a standard tertiary amide (e.g., N,N-dimethylpropanamide), the carbonyl stretching frequency (

) is lowered by resonance delocalization of the nitrogen lone pair into the carbonyl

-system, typically appearing around 1650 cm^{-1} .

However, the introduction of a bromine atom at the

-position creates a competing Field Effect (Inductive Effect). The electronegative bromine withdraws electron density through the

-bond framework and through space, destabilizing the canonical polar resonance form (

). This increases the double-bond character of the carbonyl, shifting the absorption to a higher frequency.

Tertiary Amide Characteristics

Unlike primary or secondary amides, **2-Bromo-N,N-dimethylpropanamide** lacks an N-H bond. Consequently, the spectrum is characterized by:

- Absence of N-H stretching bands ($3100\text{--}3500\text{ cm}^{-1}$).
- Absence of the Amide II band (N-H bending/C-N stretching coupling) typically seen $\sim 1550\text{ cm}^{-1}$.
- Dominance of C-H stretches from the
group.

Experimental Protocol

Sample Preparation

2-Bromo-N,N-dimethylpropanamide is typically a liquid or low-melting solid at room temperature. The preferred acquisition method is Attenuated Total Reflectance (ATR) using a Diamond or ZnSe crystal.

- Neat Liquid/Oil: Apply 10–20

L directly onto the ATR crystal. Ensure full coverage of the active area to prevent baseline noise.

- Solid/Semi-solid: If the sample has crystallized, apply pressure using the ATR anvil to ensure intimate contact.

Instrument Parameters

- Resolution: 4 cm^{-1} (standard) or 2 cm^{-1} (high resolution for resolving fingerprint splitting).
- Scans: Minimum 16 scans (routine) or 64 scans (high S/N ratio for impurity detection).
- Range: 4000 – 400 cm^{-1} (Mid-IR). Note: The C-Br stretch lies in the far fingerprint region (500-700 cm^{-1}), so a standard ZnSe cutoff (~600 cm^{-1}) may obscure part of this band. A Diamond or KBr optic is preferred.

Spectral Analysis & Assignment

The following table summarizes the diagnostic bands. The values are derived from authoritative correlation tables for

-haloamides and tertiary amides.

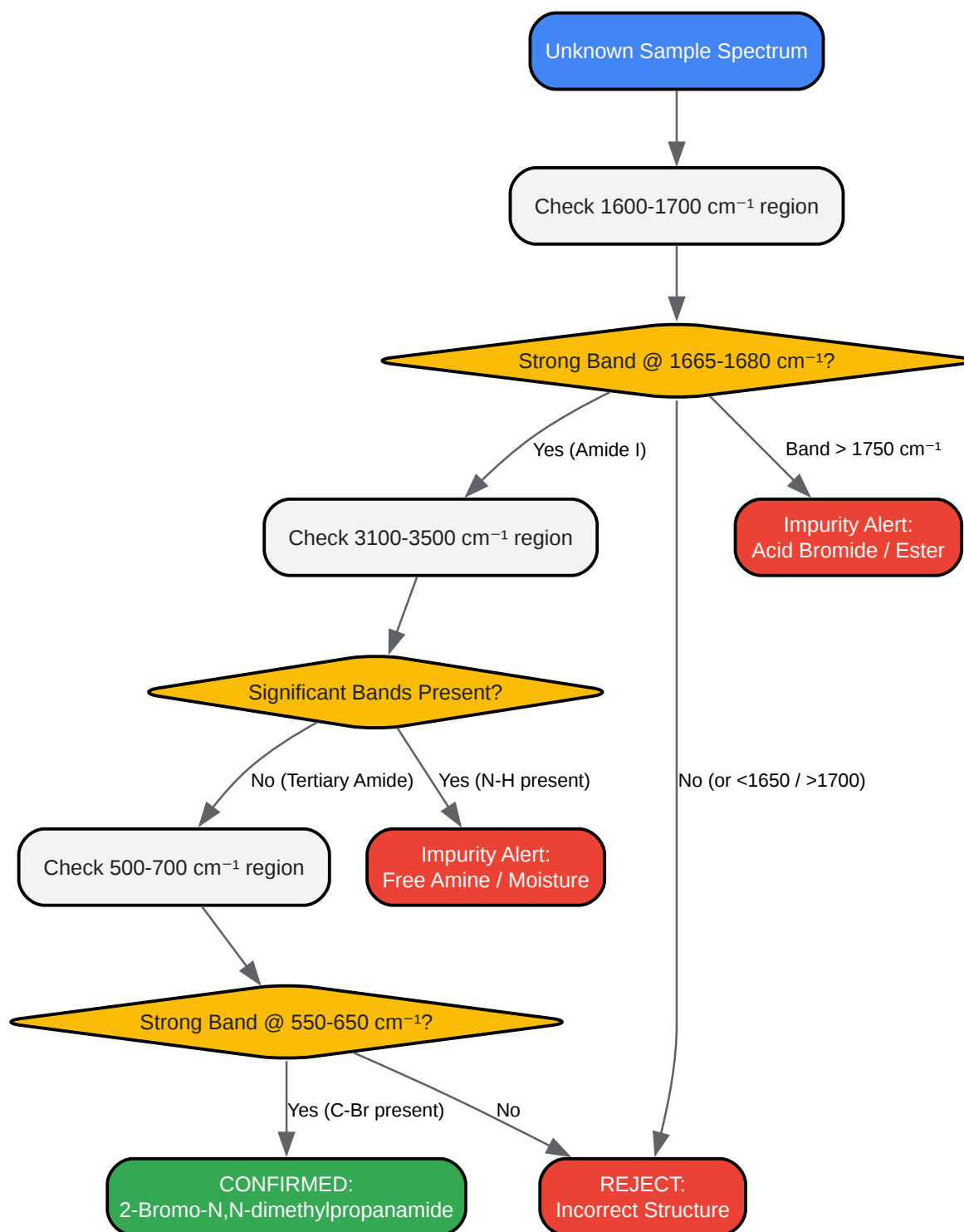
Table 1: Diagnostic FT-IR Bands for 2-Bromo-N,N-dimethylpropanamide

Frequency Region (cm ⁻¹)	Intensity	Vibrational Mode	Assignment & Notes
2950 – 2850	Medium-Strong	Stretch	Alkyl C-H: Overlapping asymmetric and symmetric stretches of the propyl backbone and -methyl groups.
1680 – 1665	Very Strong	Stretch	Amide I Band: Shifted to higher frequency (blue-shift) relative to unsubstituted amides (typically ~1650) due to -Br inductive effect.
1460 – 1450	Medium		Scissoring/Bending: Deformation of methylene and methyl groups.
1420 – 1400	Medium-Strong	Stretch	C-N Amide Stretch: Characteristic of tertiary amides. Often coupled with methyl deformations.
1260 – 1100	Medium	/ Skeletal	Fingerprint: Skeletal vibrations of the isopropyl/propyl framework.
650 – 550	Medium-Strong	Stretch	Carbon-Bromine Stretch: Broad, intense band. Precise position depends on

rotational isomerism
(gauche vs. trans).

Visualizing the Identification Logic

The following diagram illustrates the decision logic for validating the compound's identity using IR data.



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Caption: Logical workflow for confirming **2-Bromo-N,N-dimethylpropanamide** identity via FT-IR, including impurity checkpoints.

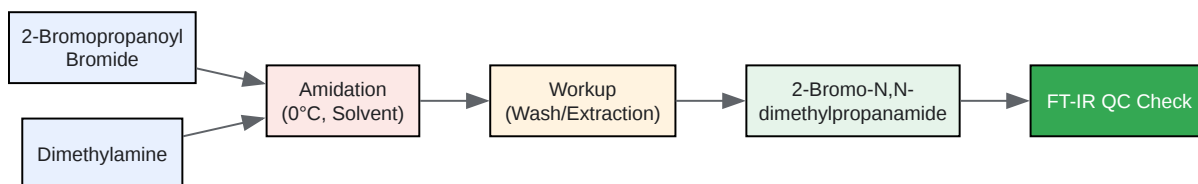
Synthesis & Impurity Profiling (Contextual Analysis)

Understanding the synthesis provides insight into potential spectral impurities. This compound is often synthesized via the reaction of 2-bromopropanoyl bromide with dimethylamine.

Common Impurities and Spectral Markers

Impurity	Origin	Diagnostic IR Band
2-Bromopropanoyl Bromide	Unreacted Starting Material	$\sim 1800\text{ cm}^{-1}$ (Acid Halide C=O doublet)
Dimethylamine (Salt)	Excess Reagent	$3300\text{--}3500\text{ cm}^{-1}$ (Broad N-H stretch, Ammonium bands)
2-Bromopropanoic Acid	Hydrolysis Product	$1700\text{--}1725\text{ cm}^{-1}$ (Acid C=O) + Broad O-H ($3000\text{--}2500\text{ cm}^{-1}$)

Workflow Diagram: Synthesis to Analysis



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Caption: Synthesis pathway highlighting the origin of potential impurities detectable by FT-IR.

References

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